

# A Comprehensive Technical Guide on (R)-2-Amino-2-(3-chlorophenyl)ethanol

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## Compound of Interest

Compound Name: (R)-2-Amino-2-(3-chlorophenyl)ethanol

Cat. No.: B591896

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(R)-2-Amino-2-(3-chlorophenyl)ethanol**, a chiral molecule with significant applications in organic synthesis and as an intermediate in the development of pharmaceuticals. The document covers its fundamental physicochemical properties, synthesis methodologies, and safety information.

## Core Physicochemical Properties

**(R)-2-Amino-2-(3-chlorophenyl)ethanol** is an organic compound characterized by its specific stereochemistry, which is crucial for its role in asymmetric synthesis. A summary of its key quantitative data is presented below.

Property	Value	Reference
Molecular Formula	C8H10ClNO	[1][2]
Molecular Weight	171.62 g/mol	[1]
CAS Number	179811-63-3	[1]
Appearance	White to yellow powder or crystals	[3]
Purity	≥97%	[4]
Storage Conditions	2-8°C, inert atmosphere, keep in dark place	[1][3]

A related compound, 2-Amino-2-(3-chlorophenyl)ethanol hydrochloride, has a molecular weight of 208.09 g/mol and is identified by the CAS number 1334146-19-8[5].

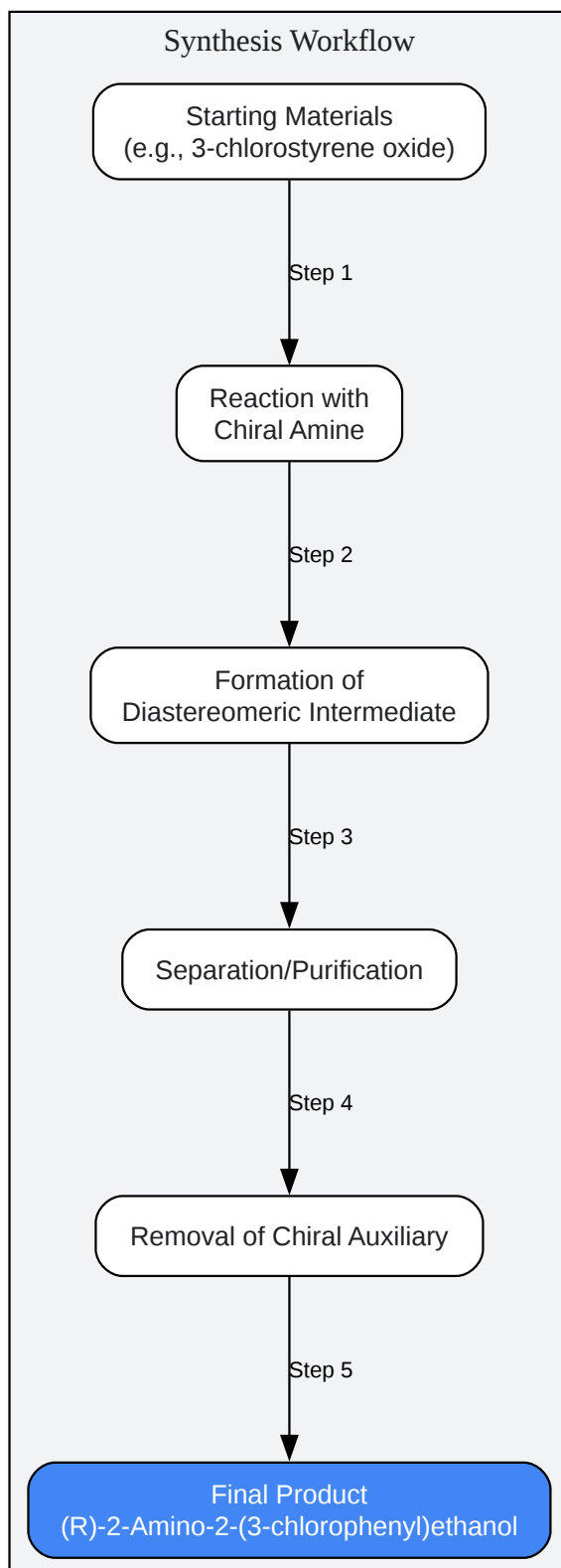
## Synthesis and Experimental Protocols

The synthesis of optically active 2-amino-1-phenylethanol derivatives, such as **(R)-2-Amino-2-(3-chlorophenyl)ethanol**, is of significant interest in medicinal chemistry.

General Synthetic Approach:

A common method for the preparation of (2S)-2-Amino-2-(3-chlorophenyl)ethanol involves the reaction of (3-chlorophenyl)acetaldehyde with a chiral acetal reagent[2]. This stereoselective reaction is crucial for obtaining the desired enantiomer.

While a specific, detailed experimental protocol for the synthesis of the (R)-enantiomer was not found in the provided search results, a patent for related processes offers insight into the production of optically active 2-amino-1-phenylethanol derivatives[6]. The general workflow for such a synthesis is outlined below.



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A generalized workflow for the synthesis of chiral amino alcohols.

This diagram illustrates a potential pathway where a starting material like 3-chlorostyrene oxide is reacted with a chiral amine to form a diastereomeric intermediate. This intermediate can then be separated and purified before the chiral auxiliary is removed to yield the final, optically pure product.

## Applications in Research and Drug Development

As a chiral molecule, **(R)-2-Amino-2-(3-chlorophenyl)ethanol** is a valuable building block in asymmetric synthesis. Its primary applications include:

- **Chiral Inducer:** It can be used to introduce chirality in a non-chiral molecule.
- **Chiral Ligand/Reagent:** It can be employed in stereoselective reactions to control the formation of a specific enantiomer[2].
- **Intermediate for Pharmaceuticals:** This compound serves as a key intermediate in the synthesis of more complex molecules, including drugs and pesticides[2].

The broader class of amino alcohols is utilized in various industrial and consumer products, such as pH adjusters, surfactants, and in the manufacturing of pharmaceuticals[7]. The structural motif of this compound is also found in molecules with potential anticancer activities, such as IGF-1 receptor inhibitors, highlighting its relevance in drug discovery[8].

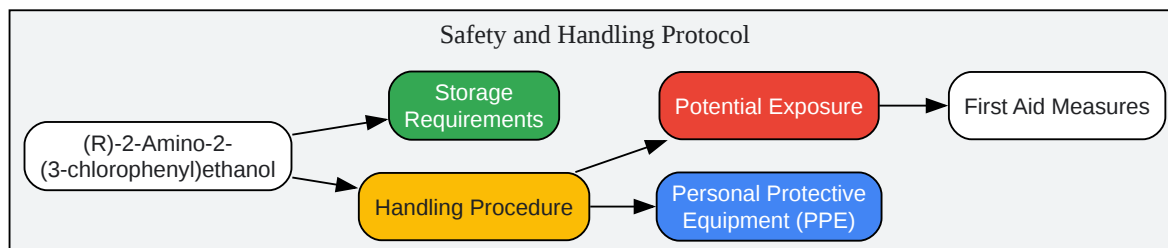
## Safety and Handling

While not considered highly toxic under normal use, **(R)-2-Amino-2-(3-chlorophenyl)ethanol** may cause irritation to the respiratory tract, skin, and eyes[2]. Therefore, appropriate safety precautions are necessary during handling.

Recommended Safety Measures:

- Wear protective gloves and eye protection.
- Ensure work is conducted in a well-ventilated area.
- In case of accidental ingestion or significant exposure, seek immediate medical attention[2].
- During storage and transport, prevent leakage and avoid contact with ignition sources[2].

The logical relationship for handling and safety protocols can be visualized as follows:



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Key considerations for the safe handling of the compound.

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